

# Introduction: The Strategic Importance of the Bicyclo[2.2.1]heptane Scaffold

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## Compound of Interest

Compound Name: *6-Aminobicyclo[2.2.1]heptan-2-ol hydrochloride*

Cat. No.: *B1447867*

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The bicyclo[2.2.1]heptane framework, a rigid and structurally constrained motif, is of significant interest in medicinal chemistry and drug discovery. Its unique three-dimensional architecture allows for the precise spatial orientation of functional groups, making it an invaluable scaffold for designing ligands with high affinity and selectivity for biological targets. **6-**

**aminobicyclo[2.2.1]heptan-2-ol hydrochloride** is a key building block within this class of compounds, offering two distinct functional handles—an amine and an alcohol—for further chemical modification. The inherent chirality of this molecule, arising from multiple stereocenters, presents both an opportunity and a challenge for researchers. The specific stereoisomer used can have a profound impact on the biological activity and pharmacokinetic properties of the final drug candidate. This guide provides a comprehensive overview of the commercial landscape for this versatile building block, with a strong emphasis on the critical quality attributes and in-house verification protocols necessary to ensure the scientific integrity of your research.

## The Commercial Supplier Landscape: Navigating a Complex Market

A survey of the chemical supplier market reveals that **6-aminobicyclo[2.2.1]heptan-2-ol hydrochloride** is available from several vendors. However, a critical point of consideration for any researcher is the stereochemistry of the product, which is often denoted by different CAS numbers. It is imperative to select the supplier that can provide the specific stereoisomer

required for your research and to obtain the necessary documentation to verify its identity and purity.

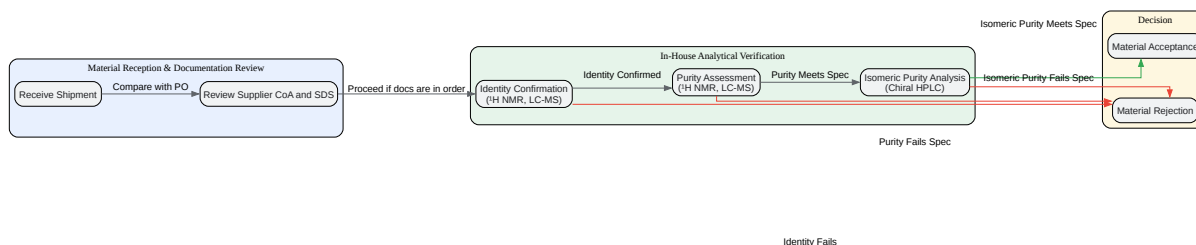
Supplier	CAS Number	Available Purity	Notes
Capot Chemical	1818847-29-8	Inquire	Offers access to 1H-NMR, COA, and other documents upon request. <a href="#">[1]</a>
Fluorochem	1818847-29-8	Not specified	Provides a Safety Data Sheet (SDS). <a href="#">[2]</a>
Synthonix Corporation	1818847-29-8	Not specified	Listed on Sigma-Aldrich.
Chemsrc	2408937-20-0	Not specified	Lists (1RS,2RS&,4SR,6SR &)-6-aminobicyclo[2.2.1]heptan-2-ol hydrochloride. <a href="#">[3]</a>
Hairui Chemical	1818847-29-8	≥98%	
Various Suppliers	2408937-20-0	Not specified	This CAS number corresponds to a specific stereoisomer, (1S,2S,4R,6R)-6-Aminobicyclo[2.2.1]heptan-2-ol hydrochloride. <a href="#">[4]</a>

Note: The presence of multiple CAS numbers underscores the importance of specifying the desired stereoisomer when ordering. CAS 1818847-29-8 appears to be a more general identifier, while CAS 2408937-20-0 refers to a specific enantiomer. Always request a detailed Certificate of Analysis (CoA) prior to purchase.

## Critical Quality Attributes and In-House Verification

Upon receiving a shipment of **6-aminobicyclo[2.2.1]heptan-2-ol hydrochloride**, it is crucial to perform in-house quality control to verify the identity, purity, and stereochemical integrity of the material. The following is a recommended workflow for this process.

## Workflow for Incoming Material Verification



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## References

- 1. 1818847-29-8 | 6-aminobicyclo[2.2.1]heptan-2-ol hydrochloride - Capot Chemical [capotchem.com]
- 2. static.cymitquimica.com [static.cymitquimica.com]
- 3. CAS#:2408937-20-0 | (1RS,2RS&,4SR,6SR&)-6-aminobicyclo[2.2.1]heptan-2-ol hydrochloride | Chemsrsc [chemsrc.com]
- 4. (1S,2S,4R,6R)-6-Aminobicyclo[2.2.1]heptan-2-ol hydrochloride | 2408937-20-0 [chemicalbook.com]
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